

A Technical Overview of Daurisoline-d2: Molecular Weight and Formula

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Compound of Interest

Compound Name: Daurisoline-d2

Cat. No.: B12365218

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This guide provides a focused analysis of the molecular characteristics of **Daurisoline-d2**, a deuterated isotopologue of Daurisoline. The information is tailored for researchers, scientists, and professionals in the field of drug development who require precise data for analytical and experimental applications.

Molecular Profile

Daurisoline is a bis-benzylisoquinoline alkaloid.^[1] Its deuterated form, **Daurisoline-d2**, is chemically identical except that two hydrogen atoms have been replaced by deuterium. This isotopic substitution is a critical tool in various research applications, including metabolic studies and as an internal standard in mass spectrometry-based quantification.

The molecular formula for Daurisoline is C₃₇H₄₂N₂O₆.^{[2][3][4]} For **Daurisoline-d2**, the molecular formula is C₃₇H₄₀D₂N₂O₆. The substitution of two deuterium atoms for two hydrogen atoms results in a corresponding increase in the molecular weight.

Quantitative Data Summary

The table below outlines the molecular formula and weight of both Daurisoline and its d2-isotopologue. The molecular weight of Daurisoline is approximately 610.74 g/mol.^{[1][5]} The atomic mass of hydrogen is approximately 1.008 amu, while the atomic mass of the stable isotope deuterium is approximately 2.014 amu.^{[6][7][8][9]}

Compound	Molecular Formula	Molecular Weight (g/mol)
Daurisoline	C37H42N2O6	610.74
Daurisoline-d2	C37H40D2N2O6	612.75

Note on Experimental Protocols and Visualizations: The determination of a compound's molecular weight and formula is a fundamental chemical characterization that does not involve experimental protocols or signaling pathways in the context of this technical data sheet. Therefore, detailed methodologies and graphical representations of biological pathways are not applicable to the scope of this document.

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